GSK-J1 DMSO Stock Solution Preparation

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Compound Focus: **Gsk-J1**

CAS No.: 1373422-53-7
Cat. No.: S529539

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A correctly prepared stock solution is crucial for experimental reproducibility. **GSK-J1** has a molecular weight of **389.45 g/mol** and is soluble in DMSO [1] [2].

Key Preparation Data

Parameter	Specification
Molecular Weight	389.45 g/mol [1] [3]
Recommended Stock Concentration	10 mM to 100 mM [1] [3]
Solubility in DMSO	~50-78 mg/mL (approx. 128-200 mM) [1] [3]
Stability	Store at -20°C (short-term) or -80°C (long-term); avoid repeated freeze-thaw cycles [1]

Step-by-Step Protocol

- **Calculation**: Determine the mass of **GSK-J1** needed for your desired stock concentration. For example, to prepare 1 mL of a 50 mM stock solution: Mass (mg) = 50 mM × 1 mL × 389.45 g/mol = 19.47 mg.
- **Weighing**: Accurately weigh the calculated amount of **GSK-J1** powder.
- **Dissolution**: Transfer the powder to a sterile vial. Add the required volume of **fresh, high-quality, anhydrous DMSO** to achieve the final concentration. Using dry DMSO is critical as moisture can

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reduce solubility and compound stability [3].

- **Mixing**: Vortex or sonicate the mixture briefly until the powder is completely dissolved, resulting in a clear solution.
- **Aliquoting**: Dispense the stock solution into small, single-use aliquots to minimize freeze-thaw cycles.
- **Storage**: Store aliquots at **-20°C for up to one year or -80°C for up to two years** [1].

In Vitro Experimental Application

When treating cells, the final concentration of DMSO in the culture medium should typically not exceed 0.1-0.5% to avoid cytotoxicity.

Cell Culture Treatment Workflow

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Key In Vitro Application Data

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Parameter	Typical Values & Considerations
Working Concentration	Low nanomolar to low micromolar range (e.g., 0.1 μM to 10 μM) [4] [5]
Cytotoxicity	100 μM GSK-J1 showed significant cytotoxicity; 0.1-10 μM are common non-cytotoxic working concentrations [4]
Pre-incubation	Often pre-incubated with cells for 30 minutes to 4 hours before adding other stimulants (e.g., LPS) [1] [4]
Treatment Duration	1 to 48 hours, depending on the biological process studied [1] [4] [5]

Example Protocol from Literature

A study on mastitis provides a specific example of in vitro use:

- **Cell Type**: Mouse mammary epithelial cells (MECs) [4].
- **Cytotoxicity Assay**: Cell Counting Kit-8 (CCK-8) assay determined that concentrations of 0.1, 1, and 10 μM were suitable for subsequent experiments [4].
- **Treatment**: Cells were treated with **GSK-J1** at these concentrations during LPS exposure [4].
- **Outcome**: **GSK-J1** treatment led to a significant reduction in the mRNA expression of proinflammatory cytokines *Tnfa*, *Il1b*, and *Il6* [4].

In Vivo Experimental Application

For in vivo studies, **GSK-J1** must be dissolved in a biocompatible solvent system suitable for administration to animals.

In Vivo Administration Pathway

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Commonly Used In Vivo Formulations

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Formulation	Composition	Preparation Notes
Suspension A	5% DMSO + 40% PEG300 + 5% Tween-80 + 50% saline [1]	Add compounds in order; vortex after each step.
Suspension B	5% DMSO + Corn oil [3]	Mix evenly to obtain a clear solution.
Suspension C	0.5-1% Carboxymethyl cellulose (CMC-Na) in water [3]	Suspend powder directly in CMC-Na solution.

Example Protocol from Literature

A study investigating LPS-induced mastitis in mice detailed the following in vivo protocol:

- **Formulation**: The specific formulation used was not detailed, but **GSK-J1** was administered intraperitoneally [4].
- **Disease Model**: Mastitis was induced in mouse mammary glands by injection of Lipopolysaccharide (LPS) [4].
- **Treatment**: The JMJD3 inhibitor **GSK-J1** was applied to treat LPS-induced mastitis in mice [4].
- **Outcome**: **GSK-J1** treatment significantly alleviated the severity of inflammation, decreased inflammatory cell infiltration, and reduced the levels of proinflammatory cytokines in the mammary gland [4].

Critical Considerations for Experimental Design

- **GSK-J1 vs. GSK-J4**: **GSK-J1** is the active compound but has limited cell permeability. **GSK-J4** is a cell-permeable prodrug (ethyl ester derivative) that is converted to **GSK-J1** inside cells. For experiments requiring robust cellular uptake, GSK-J4 is often the preferred choice [5] [6].
- **Controlled Substance**: Note that **GSK-J1** is a controlled substance and may not be available for sale in all territories [1].
- **Solvent Control**: Always include a vehicle control group (e.g., DMSO at the same final concentration as your treatment groups) to account for any effects of the solvent itself.
- **Biomarker Analysis**: To confirm target engagement, measure global levels of **H3K27me3** by Western blot after treatment, as successful JMJD3 inhibition should increase this repressive histone mark [4] [3].

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I hope these detailed application notes assist in your research planning. Would you like me to elaborate further on the differences between **GSK-J1** and GSK-J4, or explore specific experimental models in more depth?

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To cite this document: Smolecule. [GSK-J1 DMSO Stock Solution Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b529539#gsk-j1-dmso-stock-solution-preparation]

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